

CP-775146 solubility issues and solutions

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Compound of Interest

Compound Name:	CP-775146
CAS No.:	702680-17-9
Cat. No.:	B1669567

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CP-775146 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CP-775146**. The information is designed to address common challenges, particularly those related to solubility, to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **CP-775146** and what is its primary mechanism of action?

CP-775146 is a potent and selective agonist of Peroxisome Proliferator-Activated Receptor alpha (PPAR α). Its mechanism of action involves binding to and activating PPAR α , a nuclear receptor that plays a key role in the regulation of lipid metabolism and inflammation. Upon activation, PPAR α forms a heterodimer with the Retinoid X Receptor (RXR), which then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, leading to their increased transcription.

Q2: What are the known solubility characteristics of **CP-775146**?

The solubility of **CP-775146** can be challenging in aqueous solutions. Based on available data, its solubility in common laboratory solvents is summarized below.

Troubleshooting Guide: Solubility and Solution Preparation

Issue: I am having difficulty dissolving **CP-775146**.

- Problem: The compound is not dissolving in my chosen solvent or is precipitating out of solution.
- Solution: Due to its low aqueous solubility, a stepwise approach is recommended for preparing solutions of **CP-775146** for in vitro and in vivo experiments.

Table 1: **CP-775146** Solubility Data

Solvent	Solubility	Concentration (at MW 423.54)	Source
DMSO (Dimethyl sulfoxide)	≥ 80 mg/mL	≥ 188.88 mM	
Methanol	Slightly soluble	Data not available	[1]
Ethanol	Data not available	Data not available	
PBS (Phosphate-Buffered Saline)	Data not available (expected to be low)	Data not available	
Water	Data not available (expected to be very low)	Data not available	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

- Weighing the Compound: Accurately weigh the desired amount of **CP-775146** powder using a calibrated analytical balance in a chemical fume hood.

- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the compound. For example, to prepare a 10 mM stock solution, add 235.5 μL of DMSO for every 1 mg of **CP-775146**.
- **Dissolution:** Vortex the solution for 1-2 minutes to aid dissolution. Gentle warming in a water bath (37°C) for 5-10 minutes can also be applied if necessary. Ensure the vial is tightly capped.
- **Storage:** Store the stock solution at -20°C in a tightly sealed vial. For long-term storage, aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

Issue: My compound precipitates when I dilute the DMSO stock into my aqueous cell culture medium or buffer.

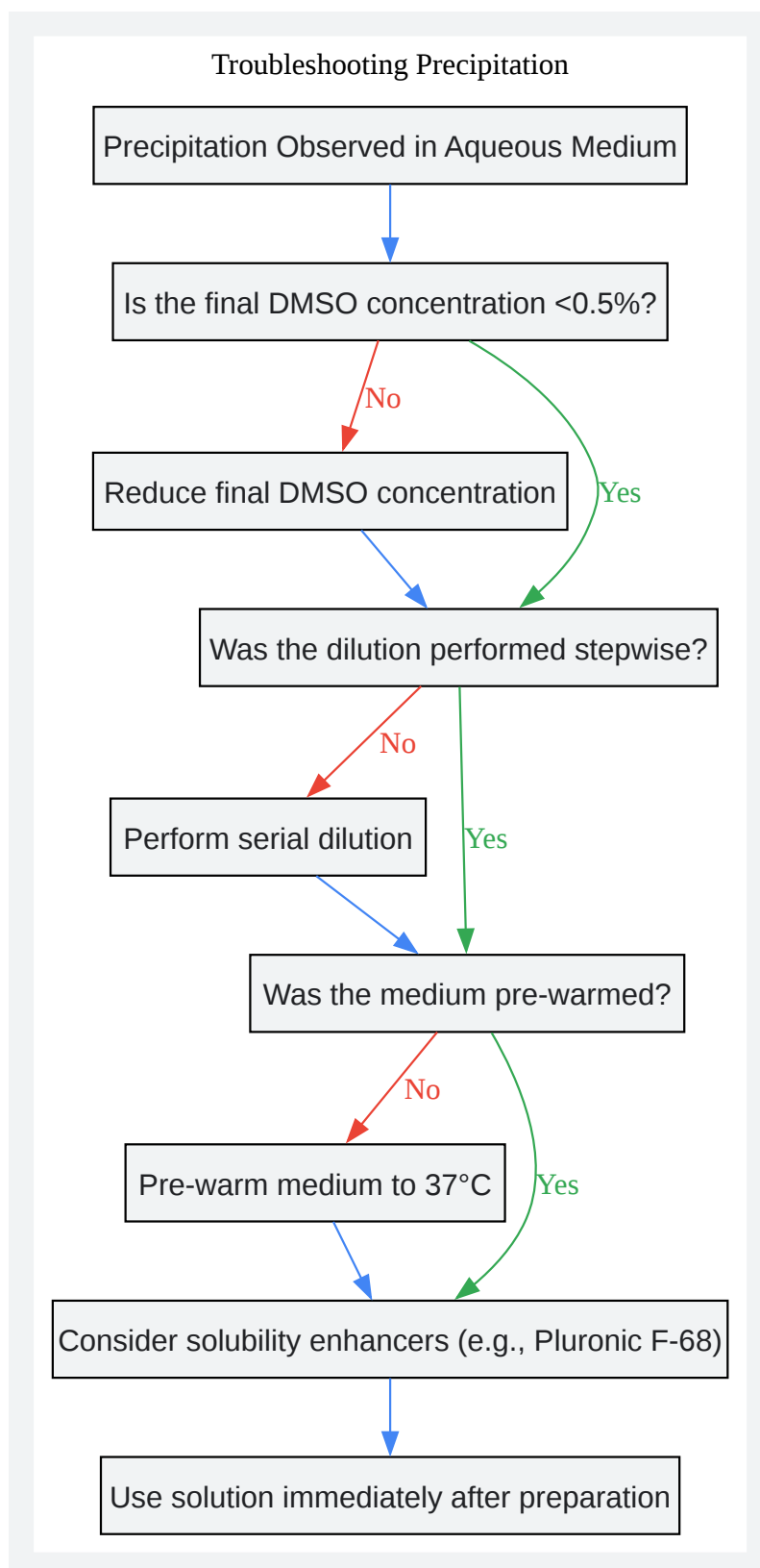
- **Problem:** The compound is soluble in the DMSO stock but crashes out of solution upon dilution into an aqueous environment.
- **Solution:** This is a common issue with hydrophobic compounds. The following steps can help to mitigate precipitation.

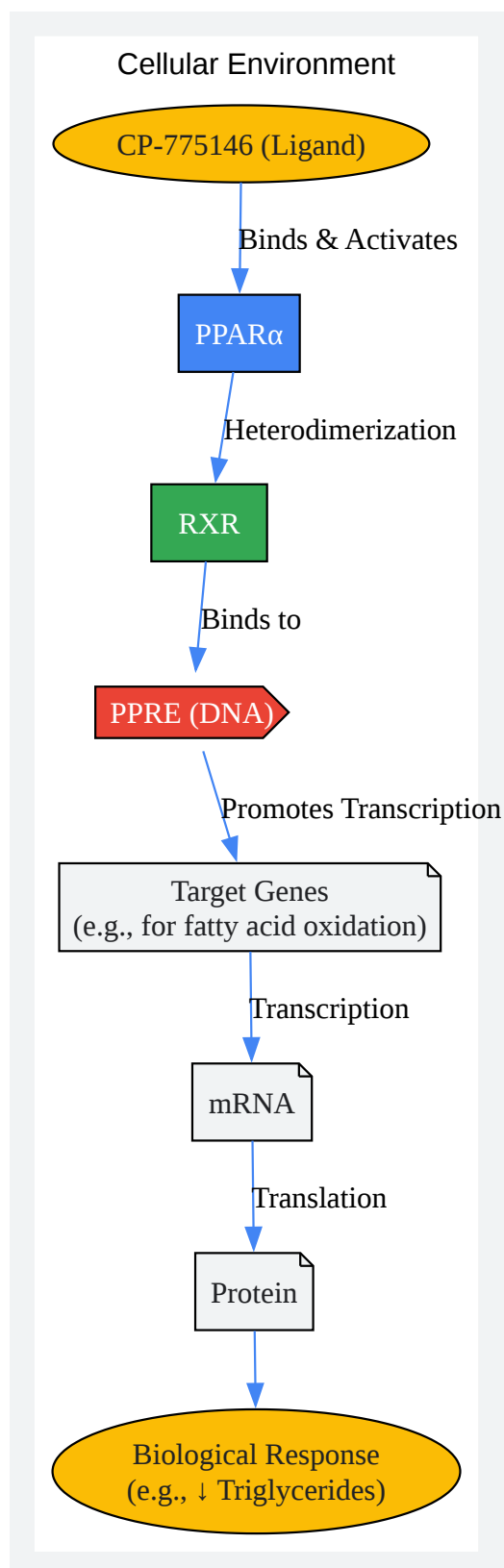
Protocol 2: Dilution of DMSO Stock Solution for In Vitro Experiments

- **Pre-warm Media/Buffer:** Warm your cell culture media or experimental buffer to 37°C.
- **Serial Dilution (Recommended):** Instead of a single large dilution, perform serial dilutions. For example, first, dilute the high-concentration DMSO stock to an intermediate concentration in DMSO.
- **Final Dilution:** For the final dilution into your aqueous medium, add the DMSO stock solution dropwise while gently vortexing or swirling the medium. The final concentration of DMSO in the medium should be kept as low as possible (typically <0.5%) to avoid solvent-induced cellular toxicity.
- **Solubility Enhancers:** If precipitation persists, consider the use of a solubility-enhancing agent such as Pluronic F-68 (at a low, non-toxic concentration) in your final medium.

- Immediate Use: Use the freshly prepared solution immediately to minimize the risk of precipitation over time.

Logical Workflow for Troubleshooting Precipitation





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References

- 1. caymanchem.com [caymanchem.com]
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